An In-depth Technical Guide to 3-Pentenoic Acid

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Compound of Interest

Compound Name:	*3-Pentenoic acid*
CAS No.:	*5204-64-8*
Cat. No.:	*B3426356*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-pentenoic acid**, including its chemical identity, physicochemical properties, synthesis protocols, and analytical methods. While specific biological functions of **3-pentenoic acid** are not extensively documented, this guide also discusses the known roles of short-chain fatty acids (SCFAs) to provide a contextual framework for potential research directions.

Chemical Identity and Nomenclature

3-Pentenoic acid is a monounsaturated short-chain fatty acid with the chemical formula $C_5H_8O_2$.[1] Its IUPAC name is pent-3-enoic acid.[1] The presence of a double bond at the third carbon position allows for the existence of two geometric isomers: cis (Z) and trans (E).

Compound Name	IUPAC Name	CAS Number
3-Pentenoic Acid	pent-3-enoic acid	5204-64-8[1]
trans-3-Pentenoic Acid	(E)-pent-3-enoic acid	1617-32-9[2]
cis-3-Pentenoic Acid	(Z)-pent-3-enoic acid	33698-87-2

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Physicochemical Properties

The physical and chemical properties of **3-pentenoic acid** and its isomers are summarized below. These properties are essential for designing experimental conditions for its synthesis, purification, and analysis.

Property	trans-3-Pentenoic Acid	3-Pentenoic Acid (isomer mix)	Reference
Molecular Formula	$C_5H_8O_2$	$C_5H_8O_2$	[1][2]
Molecular Weight	100.12 g/mol	100.12 g/mol	[1][2]
Boiling Point	192-194 °C (lit.)	192-193 °C (est.)	
Density	0.986 g/mL at 20 °C (lit.)	Not available	
Flash Point	95 °C (closed cup)	89.5 °C (est.)	[3]
Solubility	Soluble in alcohol	Soluble in alcohol, water (2.06e+004 mg/L @ 25 °C est.)	[3]

Experimental Protocols

Synthesis of trans-3-Pentenoic Acid

A patented method for the synthesis of trans-**3-pentenoic acid** involves the reaction of butadiene with carbon monoxide and water in the presence of a cobalt carbonyl catalyst.

Materials:

- Butadiene
- Carbon monoxide
- Water
- Dimethylformamide (DMF) or Dimethylacetamide

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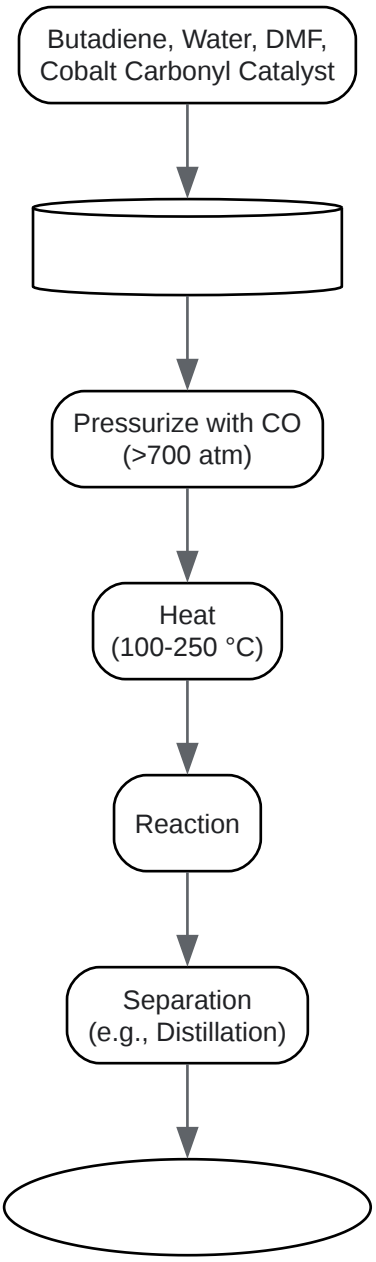
- Cobalt carbonyl catalyst
- High-pressure reactor

Procedure:

- A mixture of butadiene, water, dimethylformamide, and a cobalt carbonyl catalyst is prepared in a high-pressure reactor.
- The reactor is pressurized with carbon monoxide to at least 700 atmospheres.
- The reaction mixture is heated to a temperature between 100 °C and 250 °C. For optimal results, a temperature range of 120 °C to 165 °C and a pressure of 1500 to 5000 atmospheres are preferred.
- The molar ratio of water to butadiene should be carefully controlled, especially at lower temperatures (120-140 °C), where it should not exceed 1:1 to prevent inhibition of the reaction.
- After the reaction is complete, the trans-**3-pentenoic acid** is separated from the resulting mixture, typically by distillation.

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Workflow for the Synthesis of trans-3-Pentenoic Acid



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Synthesis of trans-**3-Pentenoic Acid**.

Analysis of **3-Pentenoic Acid** by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile compounds like **3-pentenoic acid**. Derivatization is often required to improve its volatility and

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chromatographic behavior.

Materials:

- **3-Pentenoic acid** sample
- Derivatization agent (e.g., pentafluorobenzyl bromide)
- Solvent (e.g., iso-octane)
- Internal standard (e.g., deuterated fatty acid)
- GC-MS instrument with a suitable capillary column (e.g., DB-5MS)

Procedure:

- Sample Preparation and Derivatization:
  - To a known amount of the sample, add an internal standard.
  - For derivatization to pentafluorobenzyl esters, add 1% pentafluorobenzyl bromide in acetonitrile and 1% diisopropylethylamine in acetonitrile.[4]
  - Incubate at room temperature for 20 minutes.[4]
  - Dry the sample under vacuum and redissolve in iso-octane for injection.[4]
- GC-MS Analysis:
  - Injection: Inject 1 µL of the derivatized sample into the GC inlet.
  - GC Conditions:
    - Column: DB-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.[5]
    - Carrier Gas: Helium.[5]
    - Oven Program: Start at 40-60°C, hold for 2-5 minutes, then ramp at 5-10°C/min to 200-250°C, and hold for 2-5 minutes.[5]

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- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.[5]
  - Mass Range: m/z 35-350.[5]
- Data Analysis: Identify **3-pentenoic acid** based on its retention time and mass spectrum. Quantify using the internal standard method.

Analysis of 3-Pentenoic Acid by High-Performance Liquid Chromatography (HPLC)

HPLC is a suitable alternative to GC for the analysis of short-chain fatty acids, especially for samples in complex matrices.[6]

Materials:

- **3-Pentenoic acid** sample
- HPLC system with a UV or photodiode array (PDA) detector
- Reversed-phase C18 column
- Mobile phase: Acetonitrile and water with an acidic modifier (e.g., 0.1% phosphoric acid)

Procedure:

- Sample Preparation:
  - Dilute the sample in the mobile phase. Derivatization is generally not required for HPLC-UV analysis.
- HPLC Analysis:
  - Column: C18 reversed-phase column (e.g., 250 x 4.6 mm, 5 µm).
  - Mobile Phase: A gradient of acetonitrile and water containing 0.1% phosphoric acid.
  - Flow Rate: 1.0 mL/min.

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- Detection: UV at 210 nm.

- Data Analysis: Identify and quantify **3-pentenoic acid** by comparing the retention time and peak area to that of a standard.

Biological Activity and Signaling Pathways

While **3-pentenoic acid** is commercially available as a biochemical reagent for research purposes, specific studies detailing its biological activity and signaling pathways are limited.[7][8][9] However, as a short-chain fatty acid (SCFA), its biological functions may be inferred from the well-documented roles of other SCFAs like butyrate, propionate, and acetate.

SCFAs are primarily produced by the gut microbiota through the fermentation of dietary fiber and play crucial roles in host-microbe interactions and host metabolism.[10] They can act as signaling molecules through two main mechanisms:

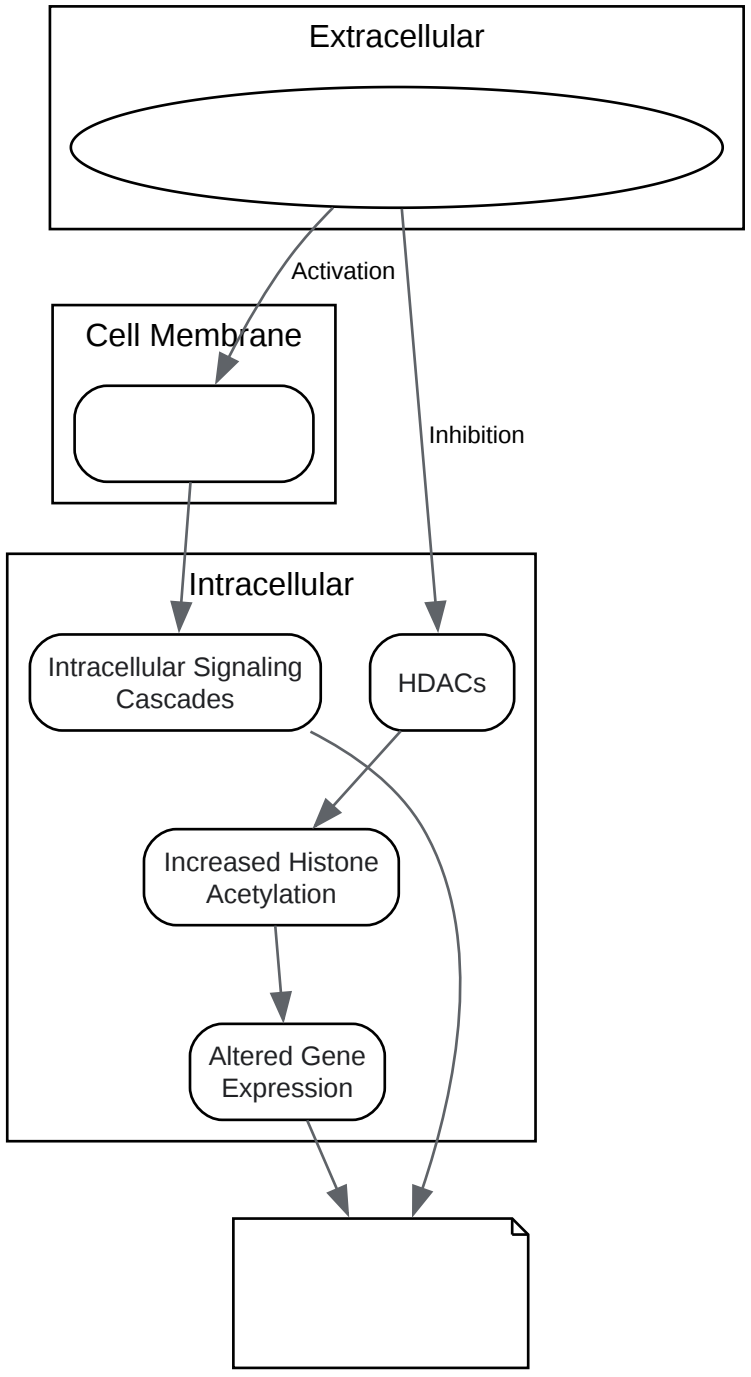
- Activation of G-protein coupled receptors (GPCRs): SCFAs are known to activate free fatty acid receptors 2 and 3 (FFAR2 and FFAR3).

- Inhibition of histone deacetylases (HDACs): This leads to epigenetic modifications and changes in gene expression.

The activation of these pathways by SCFAs influences a wide range of physiological processes, including gut homeostasis, immune regulation, and energy metabolism.[10][11][12] For instance, SCFAs can promote the differentiation of regulatory T cells (Tregs), which are crucial for maintaining immune tolerance.[12] It is important to note that the specific effects of **3-pentenoic acid** on these pathways have not been thoroughly investigated.

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Generalized Signaling Pathways of Short-Chain Fatty Acids (SCFAs)



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Generalized SCFA signaling pathways.

Conclusion

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3-Pentenoic acid is a valuable building block in organic synthesis with well-defined chemical and physical properties. While its specific biological roles are yet to be fully elucidated, its structural similarity to other biologically active short-chain fatty acids suggests potential involvement in various physiological processes. The experimental protocols provided in this guide for its synthesis and analysis offer a solid foundation for researchers and drug development professionals to further investigate the properties and potential applications of this compound. Future research should focus on exploring the specific interactions of **3-pentenoic acid** with cellular targets to uncover its unique biological functions.

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References

- 1. 3-Pentenoic acid | C5H8O2 | CID 21263 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (3E)-3-Pentenoic acid | C5H8O2 | CID 5282706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-pentenoic acid, 5204-64-8 [thegoodscentscompany.com]
- 4. lipidmaps.org [lipidmaps.org]
- 5. benchchem.com [benchchem.com]
- 6. HPLC for Short Chain Fatty Acid Analysis - Creative Biolabs [live-biotherapeutic.creative-biolabs.com]
- 7. TRANS-3-PENTENOIC ACID | CAS#:1617-32-9 | Chemsrc [chemsrc.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. metabolon.com [metabolon.com]
- 11. Short- and medium-chain fatty acids in energy metabolism: the cellular perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Frontiers | Metabolic regulation of regulatory T cells: mechanisms, heterogeneity, and implications in disease [frontiersin.org]

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